

Essential Safety and Disposal Procedures for ISCK03

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Compound of Interest

Compound Name: ISCK03

Cat. No.: B1672203

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For laboratory professionals engaged in research and development, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant operational environment. This document provides a comprehensive guide to the proper disposal procedures for **ISCK03**, a c-Kit inhibitor. Adherence to these guidelines is critical for personnel safety and environmental protection.

ISCK03 Chemical and Physical Properties

A summary of the key quantitative data for **ISCK03** is presented below. This information is essential for safe handling and in determining the appropriate disposal route.

Property	Value	Source
Molecular Weight	355.45 g/mol	[1]
Formula	C ₁₉ H ₂₁ N ₃ O ₂ S	[1]
CAS Number	945526-43-2	[1]
Solubility	DMSO: 71 mg/mL (199.74 mM) Ethanol: 3 mg/mL Water: Insoluble	[1]
Purity	≥ 95%	[2]
Appearance	Powder	[1]
Storage	3 years at -20°C (powder) 1 year at -80°C (in solvent) 1 month at -20°C (in solvent)	[1]

Experimental Protocols for Safe Disposal

While a specific Safety Data Sheet (SDS) for **ISCK03** is not publicly available, the following step-by-step disposal procedure is based on established best practices for the management of hazardous chemical waste in a laboratory setting.[3][4]

Step 1: Personal Protective Equipment (PPE)

Before handling **ISCK03**, ensure that appropriate personal protective equipment is worn. This includes, but is not limited to:

- Chemical-resistant gloves (butyl rubber is recommended for handling DMSO solutions)[5]
- Safety goggles or a face shield
- A lab coat

Step 2: Waste Segregation

Proper segregation of waste is crucial to prevent accidental chemical reactions.[4]

- Solid Waste: Collect all solid **ISCK03** waste, including contaminated personal protective equipment (gloves, etc.), weigh paper, and empty vials, in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Solutions of **ISCK03**, typically in DMSO or ethanol, should be collected in a separate, compatible, and clearly labeled liquid hazardous waste container. Do not mix with aqueous waste.
- Sharps: Any sharps, such as needles or pipette tips, contaminated with **ISCK03** should be disposed of in a designated sharps container for hazardous chemical waste.

Step 3: Containerization and Labeling

- Use containers that are chemically compatible with the waste they are holding. For **ISCK03** solutions in DMSO, a high-density polyethylene (HDPE) container is appropriate.
- All waste containers must be securely closed when not in use.
- Label all waste containers clearly with "Hazardous Waste," the full chemical name "**ISCK03**," the solvent used (e.g., DMSO), and the approximate concentration.

Step 4: Storage

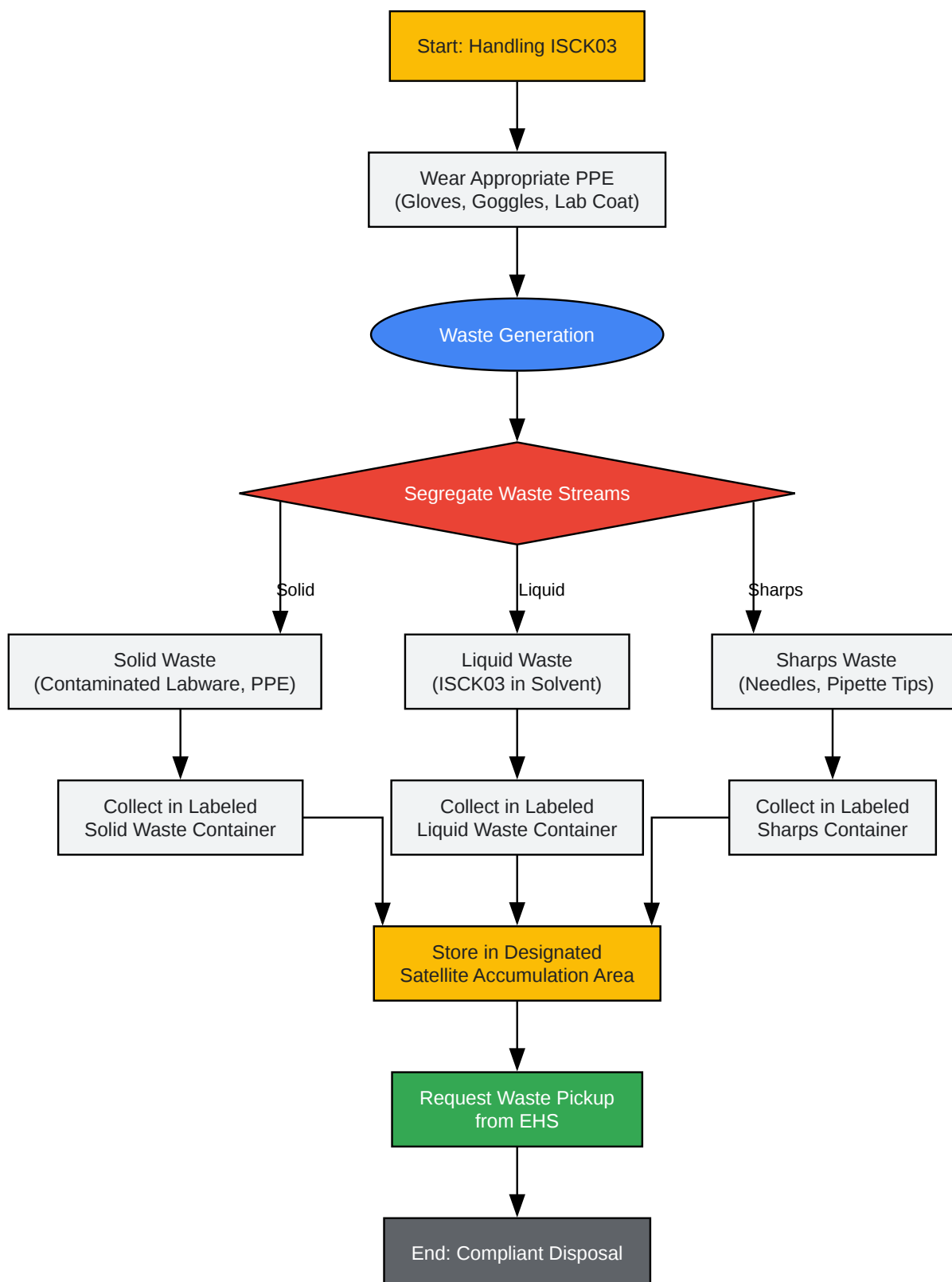
- Store hazardous waste in a designated and well-ventilated satellite accumulation area.
- Ensure that incompatible waste streams are stored separately.

Step 5: Disposal

- Never dispose of **ISCK03** or its solutions down the drain or in the regular trash.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

ISCK03 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **ISCK03**.



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A logical workflow for the safe disposal of **ISCK03**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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